

Flipper-TR probe not staining plasma membrane effectively

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Compound of Interest

Compound Name: *Flipper-TR probe*

Cat. No.: *B16104070*

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Flipper-TR® Probe Technical Support Center

Welcome to the technical support center for the Flipper-TR® probe. This guide is designed to help researchers, scientists, and drug development professionals troubleshoot common issues encountered during experiments, ensuring effective plasma membrane staining and accurate membrane tension measurements.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: Why am I observing weak or no fluorescent signal from the plasma membrane after staining with Flipper-TR®?

A1: Weak or absent staining is a common issue that can arise from several factors. Below is a troubleshooting guide to help you identify and resolve the problem.

Troubleshooting Steps for Weak or No Signal:

- **Probe Concentration:** The optimal concentration of Flipper-TR® can vary between cell types. If the initial concentration (typically 1 µM) yields a low signal, you can increase it up to 2 µM.

[1][2]

- **Staining Solution Preparation:** Ensure the Flipper-TR® stock solution is prepared correctly. Dissolve the probe in anhydrous DMSO to a concentration of 1 mM.[1][2] Using old or wet DMSO can reduce the probe's shelf life and efficacy.[1][2]
- **Presence of Serum:** The efficiency of plasma membrane labeling may be reduced in the presence of Fetal Calf Serum (FCS) or other sera in the cell culture medium.[1][2] Consider staining in a serum-free medium if you observe a low signal.
- **Incorrect Probe Variant:** Verify that you are using the plasma membrane-specific Flipper-TR® and not an organelle-specific variant such as ER Flipper-TR®, Mito Flipper-TR®, or Lyso Flipper-TR®.[3][4][5] These probes are designed to target specific intracellular membranes. [3][4][5]
- **Cell Health:** Ensure that the cells are healthy and viable before and during the staining procedure. Unhealthy cells may not maintain their plasma membrane integrity, leading to poor staining.
- **Residual Contaminants:** In some applications, such as dissecting tissues, residual substances like halocarbon oil on instruments can interfere with staining by sequestering the lipophilic probe, thereby reducing its effective concentration in the staining medium.[6] Ensure all equipment is thoroughly cleaned.

Q2: The fluorescent signal appears to be localized inside the cell rather than at the plasma membrane. What is causing this?

A2: Internalization of the Flipper-TR® probe can occur, especially during prolonged incubation or imaging times.[6][7]

Key Points Regarding Probe Internalization:

- **Incubation Time:** While staining is often visible within a minute, prolonged incubation (e.g., over 2 hours) can lead to the appearance of bright intracellular spots, likely corresponding to endosomes.[7]

- **Long-Term Imaging:** For imaging experiments lasting over 24 hours, some internalization is expected.^[1] However, since the probe is primarily fluorescent in a lipid membrane, this may not always interfere with plasma membrane measurements if the signal from the plasma membrane is sufficiently strong.
- **Minimizing Internalization:** To minimize endocytosis, it is recommended to complete imaging within 45 minutes of staining for sensitive applications.^[6] If longer imaging times are necessary, be aware of potential signals from intracellular membranes.

Q3: I am not using Fluorescence Lifetime Imaging Microscopy (FLIM). Can I still measure membrane tension with Flipper-TR®?

A3: No, measuring membrane tension with Flipper-TR® requires FLIM.^{[1][8]} Changes in membrane tension are reported through changes in the fluorescence lifetime of the probe, not its intensity or emission wavelength.^[1] The probe's fluorescence lifetime increases as membrane tension rises.^{[1][7]}

Experimental Protocols

Standard Staining Protocol for Mammalian Cells:

- **Prepare Stock Solution:** Dissolve the Flipper-TR® probe in anhydrous DMSO to create a 1 mM stock solution. Store this solution at -20°C or below. The stock solution is stable for about three months when stored properly.^{[1][2]}
- **Prepare Staining Solution:** Shortly before use, dilute the 1 mM stock solution to a final concentration of 1 µM in your cell culture medium. If using a medium containing serum and observing low signal, consider using a serum-free medium or increasing the probe concentration up to 2 µM.^{[1][2]}
- **Cell Staining:** Add the staining solution to your cells and incubate. Staining of the plasma membrane should be visible in less than a minute.^[7] For most cell lines, a 15-minute incubation at 37°C is sufficient.^[9]
- **Imaging:** Image the cells using a standard FLIM microscope. Excitation is typically performed with a 488 nm pulsed laser, and emission is collected through a 600/50 nm bandpass filter.

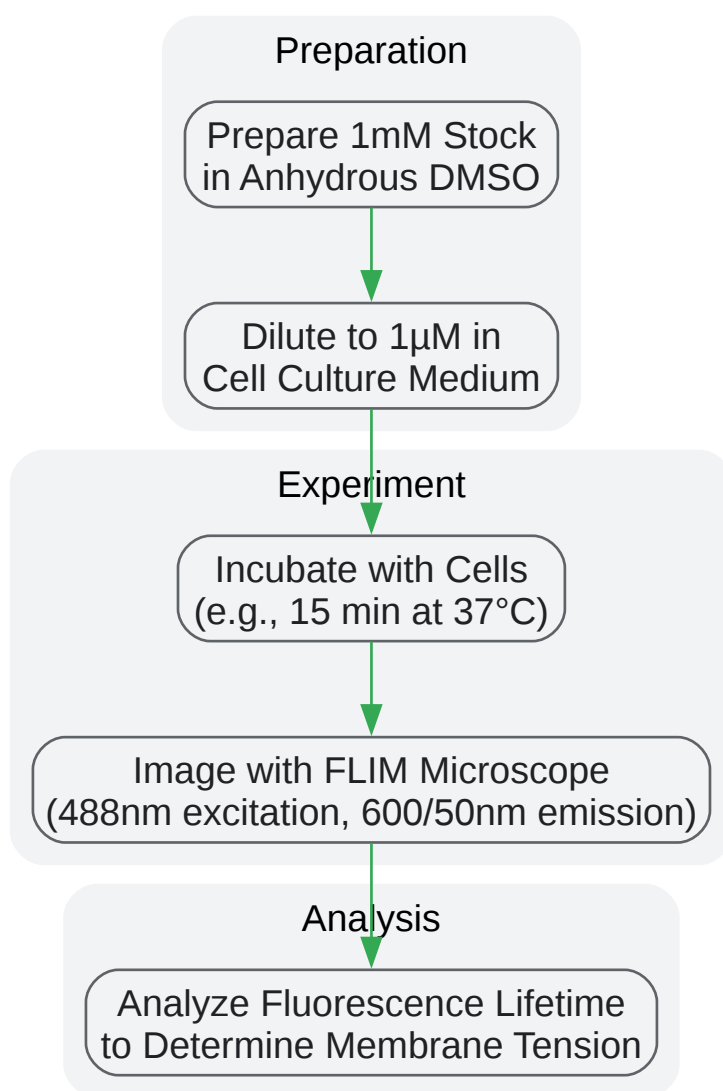
[1][2] A wash step is generally not required as the probe is non-fluorescent in an aqueous solution.[1][10]

Data Presentation: Recommended Staining Parameters

Parameter	Recommended Starting Condition	Troubleshooting Adjustment	Reference(s)
Probe Concentration	1 μ M	Increase up to 2 μ M for low signal	[1][2]
Solvent for Stock	Anhydrous DMSO	Use fresh, high-quality DMSO	[1][2]
Incubation Time	15 minutes	Minimize for long-term imaging to reduce internalization	[6][9]
Culture Medium	Serum-containing or serum-free	Use serum-free medium if labeling is inefficient	[1][2]

Visual Guides

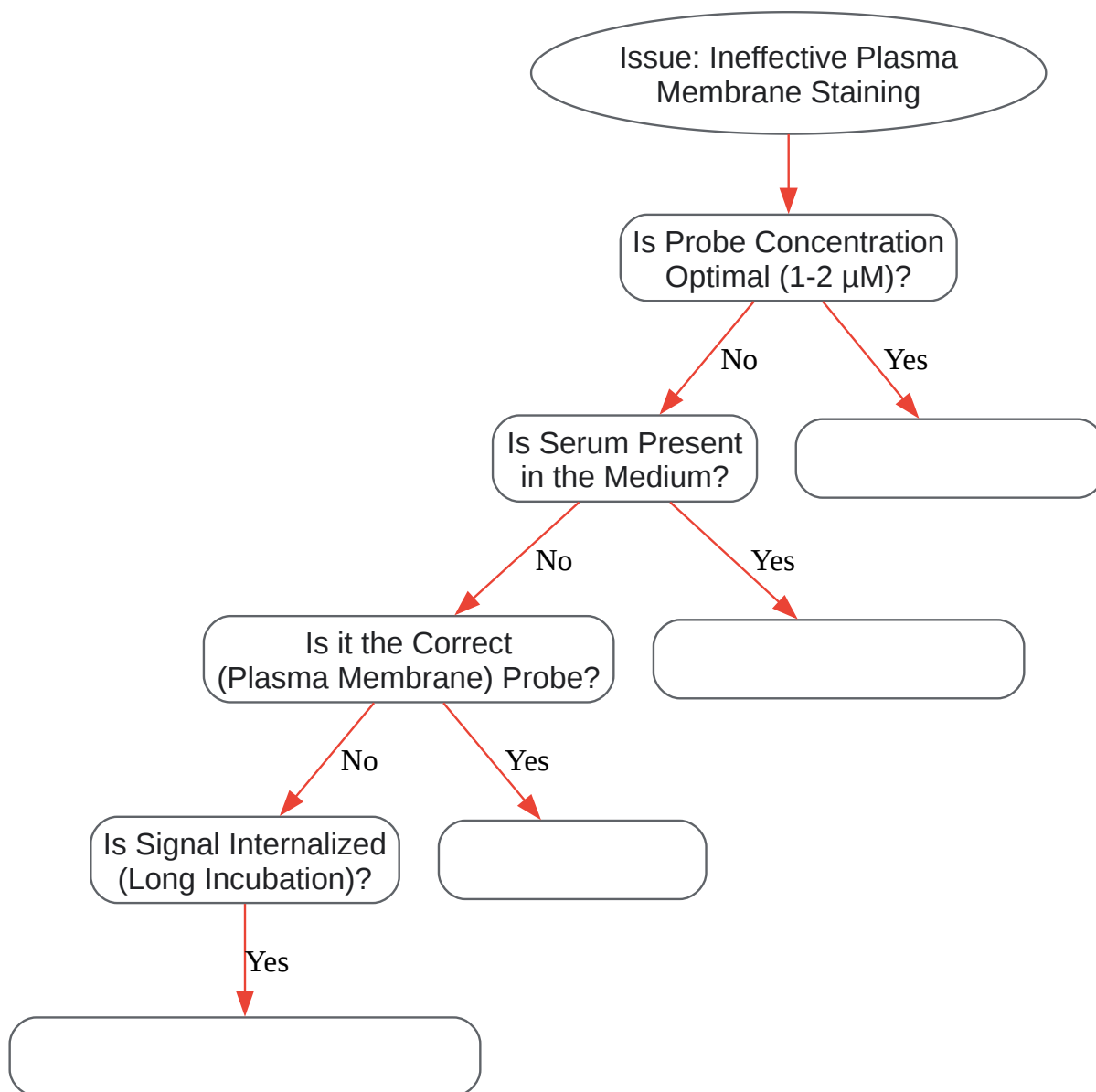
Experimental Workflow for Flipper-TR® Staining



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Caption: Workflow for Flipper-TR® staining and imaging.

Troubleshooting Logic for Ineffective Staining



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